Technical Safety & Handling Guide: 4-(1-Bromoethyl)oxane

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Compound of Interest	
Compound Name:	*4-(1-Bromoethyl)oxane*
CAS No.:	*1506954-36-4*
Cat. No.:	*B1376199*

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CAS No: 1506954-36-4 | Formula:

| MW: 193.08 g/mol

Physicochemical Identity & Profile

4-(1-Bromoethyl)oxane (also known as 4-(1-Bromoethyl)tetrahydropyran) is a secondary alkyl halide. Unlike its primary isomer [4-(2-bromoethyl)oxane], the bromine atom is attached to a chiral center (

-carbon) adjacent to the tetrahydropyran ring. This structural nuance significantly influences its reactivity profile, making it more susceptible to elimination reactions (

) and solvolysis (

) than primary analogs.

Core Properties Table

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Property	Value / Description	Source/Note
Appearance	Colorless to pale yellow liquid	Observed in synthesis
Density		Predicted based on structural analogs [1]
Boiling Point	at 10 mmHg	Extrapolated from 2-bromoethyl isomer [2]
Solubility	Soluble in DCM, THF, ; Insoluble in water	Lipophilic character
Reactivity	Electrophile; Susceptible to nucleophilic attack ( )	Secondary alkyl bromide
Flash Point	(Predicted)	Combustible Liquid

Hazard Identification & Toxicology

Signal Word:WARNING

GHS Classification[3][4][5][6]

- Acute Toxicity, Oral (Category 4): H302 - Harmful if swallowed.[1][2]
- Skin Corrosion/Irritation (Category 2): H315 - Causes skin irritation.[1][3]
- Serious Eye Damage/Irritation (Category 2A): H319 - Causes serious eye irritation.[1][3]
- STOT - Single Exposure (Category 3): H335 - May cause respiratory irritation.[1][3]

Mechanistic Toxicology: The Alkylation Pathway

The primary hazard of **4-(1-Bromoethyl)oxane** stems from its ability to act as a biological alkylating agent. The secondary carbon attached to the bromine is electrophilic. Upon contact

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with biological tissues, it can undergo nucleophilic substitution with cellular nucleophiles (DNA bases, protein sulfhydryls).

Signaling Pathway & Cellular Response:

- Exposure: Lipophilic nature allows rapid permeation through the stratum corneum.
- Reaction: Spontaneous alkylation of glutathione (GSH) or DNA guanine residues.
- Depletion: Rapid GSH depletion leads to oxidative stress (ROS accumulation).
- Inflammation: Activation of NF-

  B pathways triggers cytokine release, resulting in erythema (redness) and edema.

Synthesis & Self-Validating Protocol

Objective: Synthesize **4-(1-Bromoethyl)oxane** from 1-(tetrahydropyran-4-yl)ethanol with >95% purity. Rationale: The Appel Reaction is selected over

or

to prevent acid-catalyzed rearrangement of the secondary alcohol and minimize elimination byproducts.

Reagents

- Precursor: 1-(Tetrahydropyran-4-yl)ethanol (1.0 equiv)
- Brominating Agent: Carbon Tetrabromide (

  , 1.1 equiv)
- Activator: Triphenylphosphine (

  , 1.1 equiv)
- Solvent: Dichloromethane (DCM), anhydrous

Step-by-Step Methodology

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- Setup: Flame-dry a round-bottom flask and equip with a magnetic stir bar. Purge with Argon.
- Dissolution: Dissolve 1-(tetrahydropyran-4-yl)ethanol and

  in anhydrous DCM (

  concentration). Cool to

  .
- Addition: Add

  portion-wise over 15 minutes. Causality: Slow addition prevents a rapid exotherm which could trigger E2 elimination to the vinyl ether.
- Reaction: Stir at

  for 30 minutes, then warm to room temperature for 2 hours.
- Workup: Add hexanes to the reaction mixture. The triphenylphosphine oxide (

) byproduct will precipitate.
- Filtration: Filter the suspension through a silica plug to remove bulk

  .
- Purification: Concentrate the filtrate and purify via flash column chromatography (Hexanes/EtOAc gradient).

Validation Criteria (Self-Check)

- Diagnostic: Look for the disappearance of the carbinol proton (

) and the appearance of the deshielded methine proton attached to bromine (

) at

  (multiplet).
- GC-MS: Confirm Molecular Ion (

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) peaks at

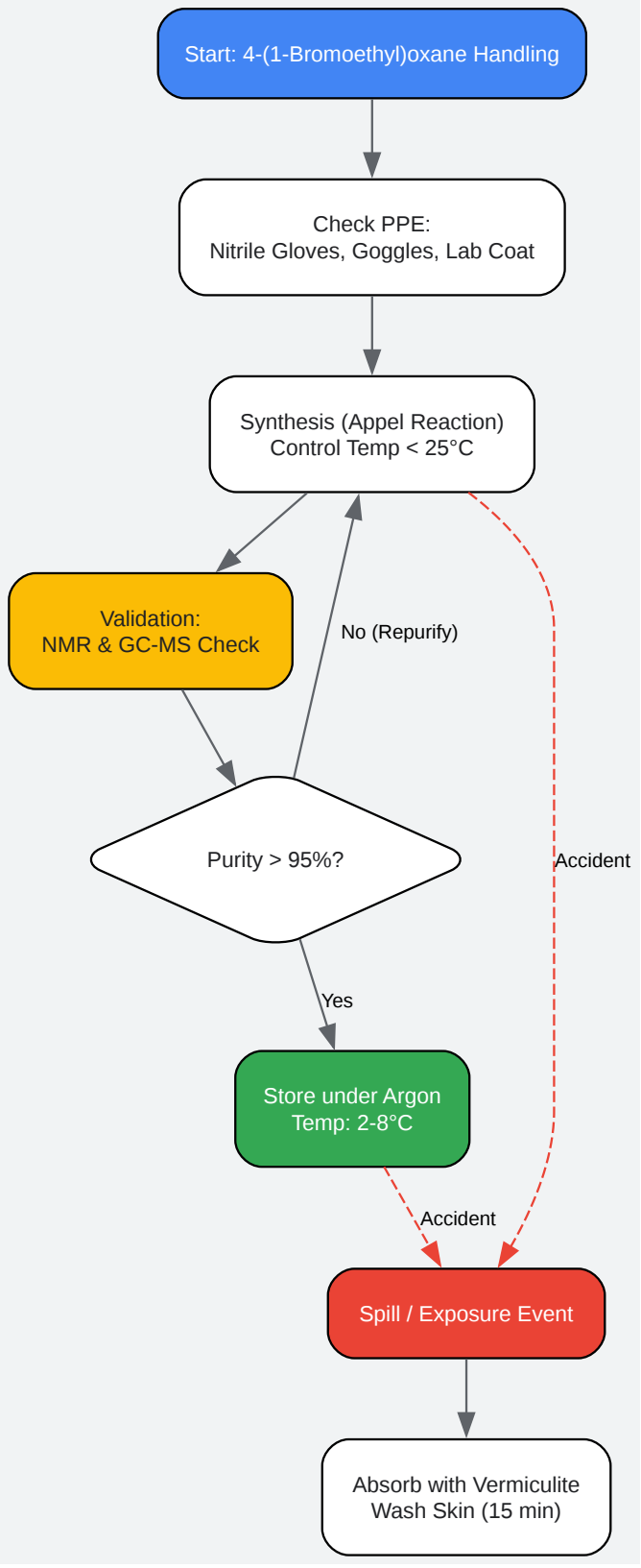
192 and 194 (1:1 ratio due to

isotopes).

Operational Workflow & Safety Decision Tree

The following diagram illustrates the logical flow for synthesis and the critical safety decision points during handling.

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Caption: Operational workflow for synthesis, validation, and emergency response logic.

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Storage & Stability

- Temperature: Store at

  (Refrigerate). Secondary alkyl bromides can slowly eliminate HBr at room temperature.

- Atmosphere: Hygroscopic and potentially light-sensitive. Store under Argon or Nitrogen in amber glass vials.

- Incompatibilities: Strong bases (alkoxides, hydroxides) will cause rapid elimination to 4-vinyltetrahydropyran. Strong nucleophiles (thiols, amines) will displace the bromide.

Emergency Response Protocols

Scenario	Immediate Action	Medical / Follow-up
Skin Contact	Drench: Immediately wash with soap and water for 15+ mins. Do not use organic solvents (enhances absorption).	Monitor for delayed erythema. Treat as chemical irritant.[3]
Eye Contact	Irrigate: Flush with saline/water for 15 mins, lifting eyelids.	Seek ophthalmologist evaluation immediately.
Inhalation	Evacuate: Move to fresh air. If breathing is labored, administer oxygen.	Monitor for pulmonary edema (delayed onset possible).
Spill	Isolate: Evacuate area. Absorb with vermiculite or sand. Do NOT use combustible materials (sawdust).	Dispose of as halogenated organic waste.

References

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